

An In-depth Technical Guide to the Chemical Properties and Synthesis of Guazatine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Guazatine is a broad-spectrum, non-systemic contact fungicide and bird repellent. It is not a single compound but a complex mixture of guanidinated polyamines. This technical guide provides a comprehensive overview of the chemical properties of **Guazatine** and its primary components, a detailed examination of its synthesis, and an exploration of its mechanism of action. The information is presented to support research, development, and application of this important agrochemical.

Chemical Properties of Guazatine

Guazatine is commercially produced through the amidination of technical iminodi(octamethylene)diamine, resulting in a complex mixture of guanidated polyamines with fungicidal properties.[1] The main components are derivatives of di-, tri-, and tetra-amines, with the most abundant being the fully guanidated triamine (GGG) and the fully guanidated diamine (GG).[2] The International Union of Pure and Applied Chemistry (IUPAC) name for the principal component, iminoctadine, is 1,1'-(iminodi(octane-8,1-diyl))diguanidine. The technical mixture is often formulated as acetate salts to enhance stability and facilitate application.[1]

Table 1: Physicochemical Properties of **Guazatine** (Iminoctadine - Principal Component)



Property	Value	Source
IUPAC Name	2-[8-[8- (diaminomethylideneamino)oct ylamino]octyl]guanidine	PubChem
CAS Number	13516-27-3 (Iminoctadine); 108173-90-6 (Guazatine mixture); 115044-19-4 (Guazatine acetates)	PubChem, FAO
Molecular Formula	C18H41N7	PubChem
Molecular Weight	355.57 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Boiling Point	558.38 °C (estimated)	The Good Scents Company
Flash Point	291.50 °C (estimated)	The Good Scents Company
Water Solubility	>600 g/L at ~20°C (for the acetate salt mixture)	EURL-SRM
Solubility in Organic Solvents	Methanol: 510 g/L; Ethyl acetate: <100 mg/L; n-hexane: <100 mg/L	EURL-SRM
pKa (calculated)	pKa1 = 12.8; pKa2 = 12.3; pKa3 = 11.8 (strongly basic)	EURL-SRM

Synthesis of Guazatine

The industrial synthesis of **Guazatine** involves the guanidination of a mixture of polyamines, primarily iminodi(octamethylene)diamine. This process yields a heterogeneous mixture of oligomers containing guanylated primary and secondary amino groups linked by octamethylene bridges.[1]

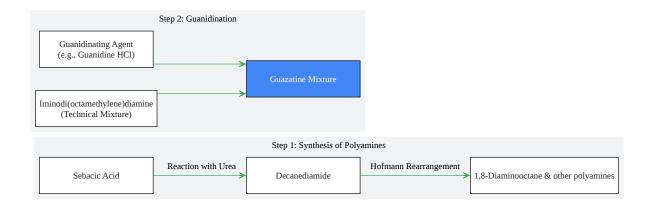
Starting Materials



- Iminodi(octamethylene)diamine (Technical Grade): This is the primary precursor, which itself may be a mixture of polyamines.
- Guanidinating Agent: A source of the guanidino group, such as a guanidine salt (e.g., guanidine hydrochloride) or cyanamide.

General Synthesis Pathway

The synthesis can be conceptually understood as a two-step process, starting from the synthesis of the diamine precursor followed by the guanidination reaction.



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Caption: General synthesis pathway of **Guazatine**.

Experimental Protocol: Guanidination of Polyamines (Illustrative)

Foundational & Exploratory





While the precise industrial protocol is proprietary, a general laboratory-scale synthesis can be described as follows. This protocol is illustrative and adapted from general guanidination procedures.

Materials:

- Technical iminodi(octamethylene)diamine
- Guanidine hydrochloride
- A suitable base (e.g., sodium ethoxide)
- Anhydrous ethanol
- Hydrochloric acid
- Sodium hydroxide

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the technical iminodi(octamethylene)diamine in anhydrous ethanol.
- Addition of Reagents: Add a stoichiometric excess of guanidine hydrochloride to the solution.
 Slowly add a solution of sodium ethoxide in ethanol to the reaction mixture.
- Reaction: Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove the precipitated sodium chloride.
- Purification: The filtrate, containing the **Guazatine** mixture, can be purified by cation exchange chromatography. The column is eluted with a gradient of aqueous acid (e.g., acetic acid or hydrochloric acid) to separate the different guanidinated polyamines.
- Isolation: The fractions containing the desired components are collected, and the solvent is removed under reduced pressure. The resulting product is a mixture of the acetate or

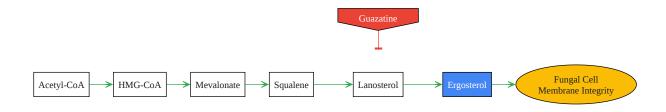


hydrochloride salts of the various **Guazatine** components.

Mechanism of Action

Guazatine's primary mode of action as a fungicide is the disruption of the fungal cell membrane's structure and function. This is achieved through the inhibition of lipid biosynthesis, specifically targeting the ergosterol biosynthesis pathway.[3] Ergosterol is a vital component of fungal cell membranes, analogous to cholesterol in mammalian cells, and is crucial for maintaining membrane fluidity, integrity, and the function of membrane-bound enzymes.

The inhibition of ergosterol biosynthesis leads to a depletion of this essential sterol and an accumulation of toxic sterol intermediates within the fungal cell. This disruption of the cell membrane results in increased permeability, leakage of cellular contents, and ultimately, cell death.



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Caption: Inhibition of the ergosterol biosynthesis pathway by **Guazatine**.

Experimental Methodologies Analysis and Purification of Guazatine Components

The complex nature of the **Guazatine** mixture necessitates advanced analytical techniques for component separation and identification.

Method: High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

Column: A C18 reversed-phase column is typically used.



- Mobile Phase: A gradient elution with a mixture of an aqueous solution containing a small amount of acid (e.g., 0.1% formic acid) and an organic solvent (e.g., acetonitrile) is employed.
- Detection: Electrospray ionization (ESI) in positive ion mode is used for mass spectrometric detection.
- Purification: For preparative scale, the eluent corresponding to the peaks of the individual components can be collected.

Conclusion

Guazatine is a multifaceted fungicidal agent characterized by its complex composition of guanidinated polyamines. Its efficacy stems from the disruption of essential lipid biosynthesis pathways in fungi. This guide provides a foundational understanding of its chemical properties, synthesis, and mechanism of action, which is crucial for its effective and safe application in agriculture and for the development of new, more targeted antifungal agents. Further research into the specific enzymatic targets within the ergosterol pathway could lead to the design of more potent and selective fungicides.

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